

lobeglitazone drug interaction potential with warfarin

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Compound Focus: Lobeglitazone

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Study Summary: Lobeglitazone-Warfarin Interaction

Aspect	Findings
Study Design	Open-label, randomized, two-period crossover study in 24 healthy male subjects [1].

| **Treatments** | **Period 1: Lobeglitazone** 0.5 mg daily for 12 days + a single dose of Warfarin 25 mg on Day 5 [1]. **Period 2:** Warfarin 25 mg alone [1]. | | **Core Conclusion** | No clinically meaningful pharmacokinetic or pharmacodynamic interaction [1] [2]. |

Detailed Pharmacokinetic & Pharmacodynamic Data

The following tables summarize the key quantitative results from the study. The geometric mean ratios (GMR) and their 90% confidence intervals (CI) for the primary endpoints all fell within the standard bioequivalence range of 0.80-1.25, demonstrating a lack of interaction [1].

Table 1: Pharmacokinetics of S-Warfarin and R-Warfarin

Parameter	Analyte	GMR (Warfarin + Lobeglitazone / Warfarin Alone)	90% CI
AUC_{last}	R-warfarin	1.0076	(0.9771, 1.0391)
AUC_{last}	S-warfarin	0.9880	(0.9537, 1.0235)
C_{max}	R-warfarin	1.0167	(0.9507, 1.0872)
C_{max}	S-warfarin	1.0028	(0.9518, 1.0992)

Table 2: Pharmacodynamics of Warfarin (with Lobeglitazone)

Parameter	GMR (Warfarin + Lobeglitazone / Warfarin Alone)	90% CI
INR ($AUEC_{0-168h}$)	1.0091	(0.9872, 1.0314)
Factor VII Activity ($AUEC_{0-168h}$)	0.9355	(0.9028, 0.9695)

Table 3: Key Properties of Warfarin and Lobeglitazone

Property	Warfarin	Lobeglitazone
Primary Metabolic Enzymes	CYP2C9 (S-warfarin), CYP3A4, CYP1A2 (R-warfarin) [3] [4]	Primarily metabolized by CYP enzymes (specific isoforms not fully elucidated) [5].
Protein Binding	~99% (primarily to albumin) [4]	~99.9% [5].
Therapeutic Index	Narrow [1] [3]	-
Interaction Outcome	No meaningful effect on PK/PD when co-administered with Lobeglitazone [1].	PK unaffected by Warfarin [1].

Experimental Protocol Overview

For professionals seeking to understand or replicate the study methodology, here is a summary of the key experimental details.

1. Study Design and Subjects

- **Design:** A single-center, open-label, randomized, two-sequence, two-period crossover study [1].
- **Subjects:** 24 healthy male volunteers, aged 19-55, with a body mass index of 19-27 kg/m² [1].
- **Key Exclusion Criteria:** History of hemorrhagic disease, abnormal baseline coagulation tests (INR, aPTT), use of interacting medications within 30 days, and hypersensitivity to the study drugs [1].

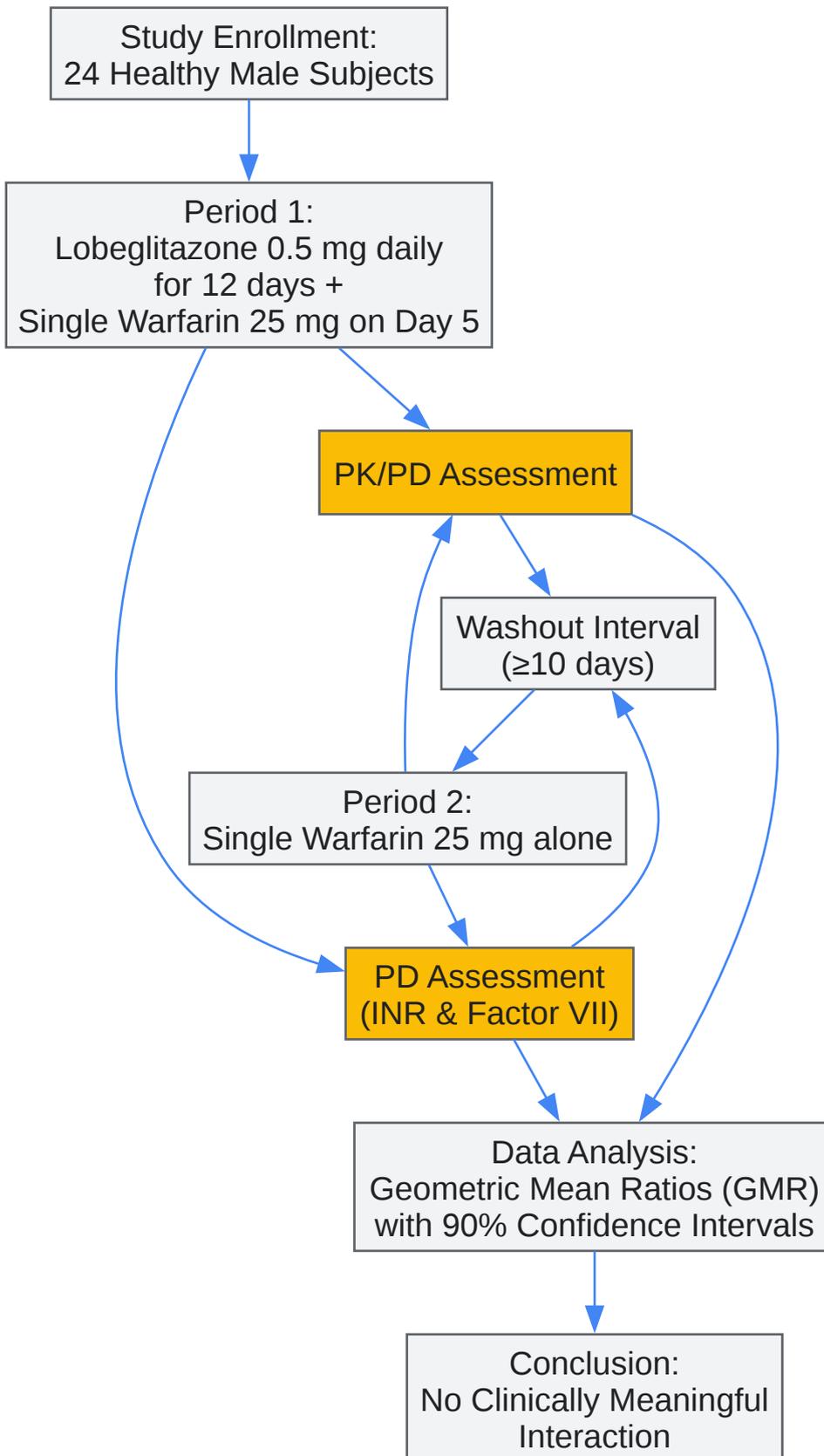
2. Dosing and Blood Sampling

- **Treatments:** The study compared two sequences: one where subjects received **lobeglitazone** (0.5 mg daily for 12 days) with a single dose of warfarin (25 mg) on day 5, and another where they received warfarin (25 mg) alone [1]. The periods were separated by a washout interval of at least 10 days [1].
- **Blood Collection:** For warfarin PK, samples were collected pre-dose and up to 168 hours post-dose. For **lobeglitazone** PK at steady state, samples were collected over 24 hours on day 4 and day 12 [1]. PD measurements (INR and Factor VII activity) were taken alongside warfarin PK sampling [1].

3. Analytical and Statistical Methods

- **Bioanalysis:** Plasma concentrations of R- and S-warfarin and **lobeglitazone** were determined using validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods [1].
- **Pharmacokinetics:** A noncompartmental analysis was performed using Phoenix WinNonlin to determine standard PK parameters like AUC and C_{max} [1].
- **Statistical Analysis:** The primary analysis assessed the lack of interaction by calculating the GMRs and 90% CIs for the AUC and C_{max} of both warfarin enantiomers. The absence of interaction was concluded if the 90% CIs fell entirely within the 0.80-1.25 range [1].

The workflow of this clinical study can be visualized as follows:



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Key Considerations for Researchers

- **Study Strengths:** The crossover design efficiently controls for inter-subject variability. The study focused on healthy subjects to isolate the drug-drug interaction without confounding disease factors [1].
- **Clinical Translation:** While this study provides robust evidence, researchers should note that real-world patient populations (e.g., elderly, those with comorbidities, on multiple medications) may present different profiles. Post-marketing surveillance remains valuable.
- **Mechanistic Insight:** The lack of interaction suggests that **lobeglitazone** does not significantly inhibit or induce the major CYP enzymes involved in warfarin's metabolism (particularly CYP2C9), and that there is no displacement from protein-binding sites of clinical relevance [1].

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References

1. Lack of the effect of lobeglitazone , a peroxisome proliferator-activated... [pmc.ncbi.nlm.nih.gov]
2. Lack of the effect of lobeglitazone, a peroxisome ... [pubmed.ncbi.nlm.nih.gov]
3. Warfarin Drug Interactions - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
4. Warfarin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
5. : Uses, Lobeglitazone , Interactions of... | DrugBank Online Mechanism [go.drugbank.com]

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